

Technical Support Center: L-Tyrosine-1-13C

Integrity Management

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Compound of Interest

Compound Name: *L-Tyrosine-1-13C*

CAS No.: *110622-46-3*

Cat. No.: *B009204*

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Product: **L-Tyrosine-1-13C** (Stable Isotope Labeled) Context: Metabolic Tracing, NMR Spectroscopy, Proteomics (SILAC) Urgency: High (Reagent integrity directly correlates to MS/NMR data quality)

Introduction: The Cost of Degradation

As a researcher, you are not just storing a chemical; you are preserving a calibrated measurement standard. **L-Tyrosine-1-13C** is a high-value reagent. While the carbon-13 isotope itself is immutable, the molecular scaffold holding it is vulnerable. If the tyrosine molecule oxidizes or precipitates, your isotopic enrichment calculations will be skewed, leading to false metabolic flux rates.

This guide moves beyond generic "store at -20°C" advice to explain the physics of storage and the chemistry of troubleshooting.

Part 1: Critical Storage Parameters

The following matrix defines the stability windows based on physical state. Violating these boundaries accelerates oxidative deamination and photochemical breakdown.[\[1\]](#)

Parameter	Powder (Lyophilized)	Solubilized (Stock Solution)	Mechanism of Failure
Temperature	-20°C (Preferred) 4°C (Acceptable < 3 mos)	-80°C (Mandatory for >1 mo) -20°C (Short term)	Arrhenius Kinetics: Higher temps increase the rate of spontaneous oxidation.
Light Exposure	Strict Dark (Amber Vial)	Strict Dark (Foil Wrap)	Photo-oxidation: UV/Vis light triggers tyrosyl radical formation (see Diagram 1).
Atmosphere	Inert Gas (Argon/N2)	Minimize Headspace	ROS Formation: Oxygen promotes conversion to DOPA and melanin-like pigments.
Moisture	Desiccator Required	N/A	Hydrolysis/Clumping: Moisture catalyzes microbial growth and chemical shifts.[1]

“

*Critical Note: Never store **L-Tyrosine-1-13C** in solution with reducing sugars (e.g., Glucose) at room temperature or during autoclaving. This triggers the Maillard Reaction, irreversibly binding your labeled tyrosine to the sugar and destroying the isotopic signal.*

Part 2: Troubleshooting & FAQs

Q1: My **L-Tyrosine-1-13C** powder has turned a faint yellow. Is it still usable?

Status: Compromised (Proceed with Caution)

- The Cause: You are witnessing photo-oxidation. Tyrosine is sensitive to light and oxygen.^[1] The yellowing is the accumulation of dopaquinone and melanin-like polymers.
- The Impact: While the bulk of the material may still be Tyrosine, the presence of oxidation products can act as contaminants in MS analysis and quench signals in fluorescence assays.
- Action: For precise quantitative MS (Metabolic Flux Analysis), discard. For qualitative bacterial growth where tyrosine is in excess, it may be usable, but filtration is required.

Q2: I cannot get the **L-Tyrosine-1-13C** to dissolve in my media (pH 7.4).

Status: User Error (Solubility Physics)

- The Science: L-Tyrosine is one of the least soluble amino acids (approx. 0.45 mg/mL at neutral pH) due to its aromatic phenol ring.
- The Fix: Do not heat it aggressively.^[1] Instead, exploit its pKa values (2.2 and 9.1).
 - Protocol: Dissolve the isotope in a small volume of 1M HCl (to protonate) or 1M NaOH (to deprotonate) first. Once fully dissolved, dilute into your buffer. The high dilution will restore the pH, but the tyrosine will often remain super-saturated long enough for use.

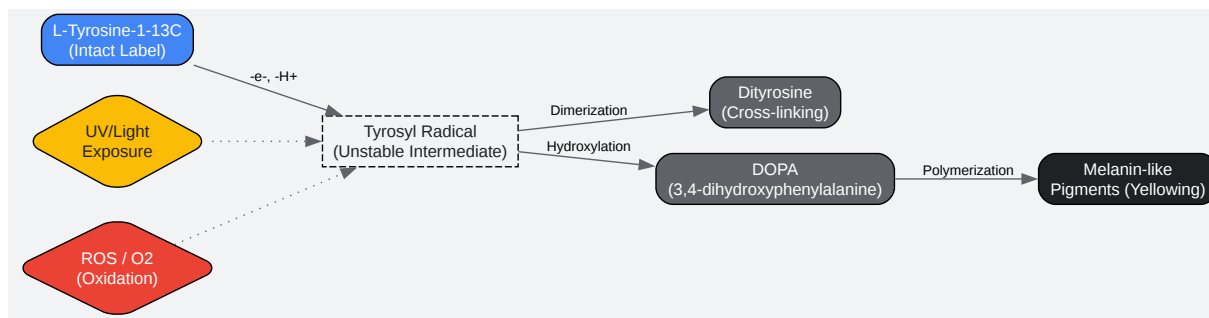
Q3: Should I autoclave my stock solution?

Status: Not Recommended

- Reasoning: While free amino acids are generally heat stable, autoclaving risks volume changes (concentration errors) and potential degradation if trace impurities are present.
- Standard: Use 0.22 µm syringe filtration (PES or PVDF membrane). This sterilizes the solution without thermal stress.^[1]

Part 3: Visualizing the Threat (Degradation Pathways)

The diagram below illustrates why light and oxygen are the primary enemies of your labeled stock.



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Figure 1: The oxidative degradation pathway of L-Tyrosine. Light and ROS drive the formation of radicals, leading to irreversible yellowing (pigmentation) and cross-linking.

Part 4: Standard Operating Procedures (SOPs)

SOP 1: The "Equilibration" Protocol (Preventing Moisture)

Context: Opening a cold bottle of hygroscopic isotope in a humid lab causes immediate water condensation inside the vial, ruining long-term stability.

- Retrieve the **L-Tyrosine-1-13C** vial from -20°C storage.
- Place the sealed vial in a desiccator cabinet or on the benchtop.
- Wait 30–60 minutes. The vial must reach room temperature before the cap is loosened.
- Open and weigh quickly.

- Purge the headspace with Argon or Nitrogen (if available) before resealing.[\[1\]](#)
- Seal with Parafilm and return to -20°C immediately.

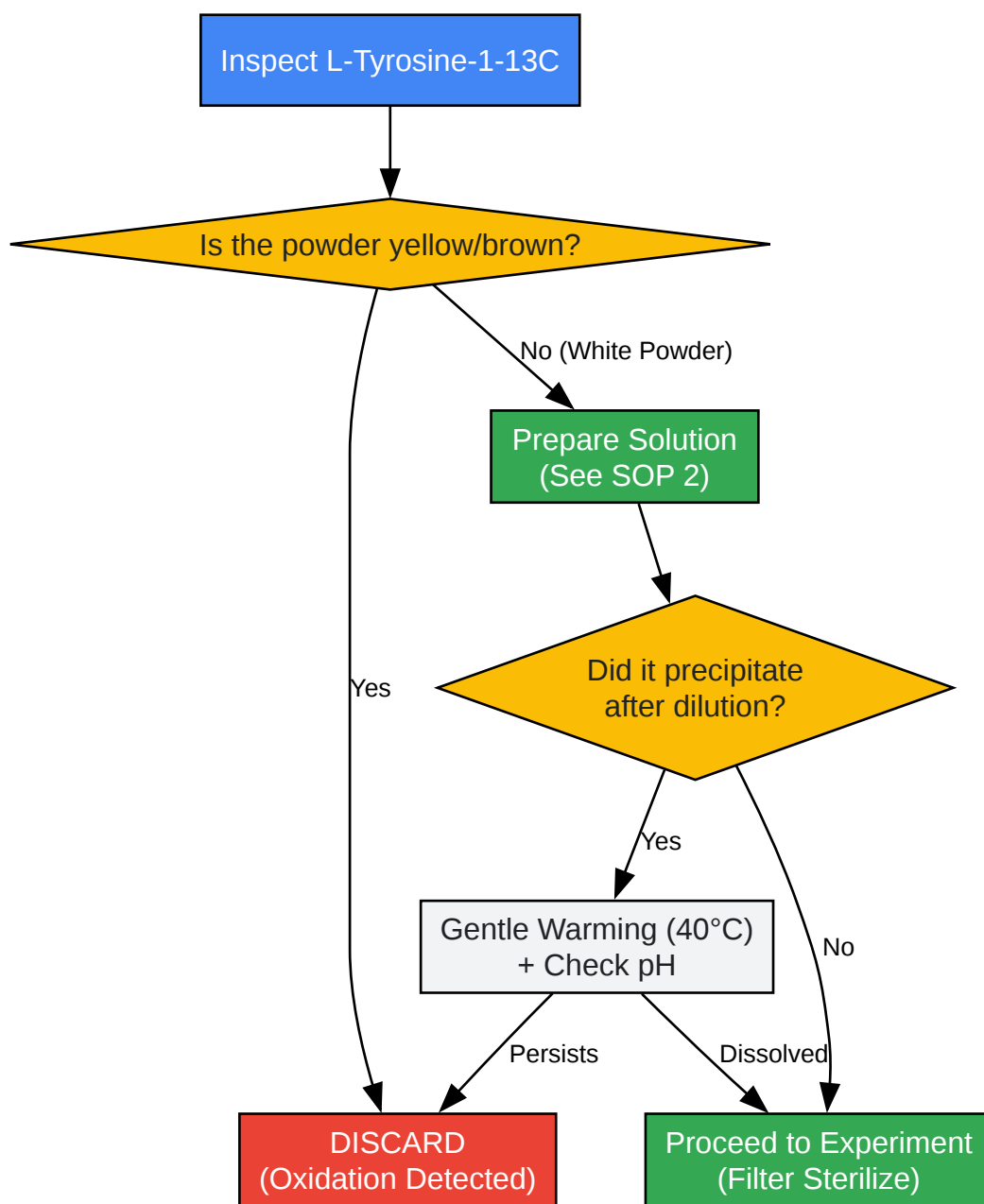
SOP 2: High-Concentration Stock Preparation

Context: Creating a 10 mg/mL stock for cell culture spiking.

- Calculate the required mass of **L-Tyrosine-1-13C**.
- Add Solvent: Do not add PBS or Water initially.[\[1\]](#)
- Acidify: Add 0.1 M HCl dropwise. Vortex until the solution is crystal clear.[\[1\]](#)
 - Why? At pH < 2, solubility increases from 0.45 mg/mL to >10 mg/mL.
- Dilute: Slowly add water/buffer to reach final volume.
- Filter: Pass through a 0.22 µm filter into a sterile, amber glass vial.
- Aliquot: Split into single-use volumes (e.g., 100 µL) to avoid freeze-thaw cycles.
- Freeze: Store at -80°C.

Part 5: Decision Logic for Handling

Use this logic flow to determine the safety of your current stock.



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Figure 2: Decision tree for assessing reagent quality and handling solubility issues.

References

- PubChem. (n.d.).^[1] Tyrosine - Compound Summary (Stability and Storage). National Library of Medicine.^[1] Retrieved from [\[Link\]](#)

- Journal of Biological Chemistry. (2011). Oxidation of Tyrosine: Mechanisms and Implications. (General reference for oxidative pathways depicted in Diagram 1).

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Sources

- 1. m.youtube.com [m.youtube.com]
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